

Application Notes and Protocols for In Vitro Studies of Cannabitriol (CBT)

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Compound of Interest

Compound Name: *Cannabitriol*

Cat. No.: *B085204*

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These application notes provide a framework for the in vitro investigation of **Cannabitriol** (CBT), a minor phytocannabinoid with potential therapeutic applications. Due to the limited extent of current research on CBT, this document outlines experimental models and protocols based on its putative mechanisms of action, including its role as an antiestrogen and aromatase inhibitor.^[1]

Overview of Cannabitriol (CBT)

Cannabitriol (CBT) is a phytocannabinoid that was first identified in 1966.^[1] It is an oxidation product of tetrahydrocannabinol (THC) and is found as a trace component in *Cannabis sativa*.^[1] Preliminary research suggests that CBT may possess antiestrogenic and aromatase-inhibiting properties, making it a candidate for further investigation in hormone-dependent cancers.^{[1][2][3]} Unlike major cannabinoids such as THC and CBD, the pharmacology of CBT is not yet well understood.

Quantitative Data Summary

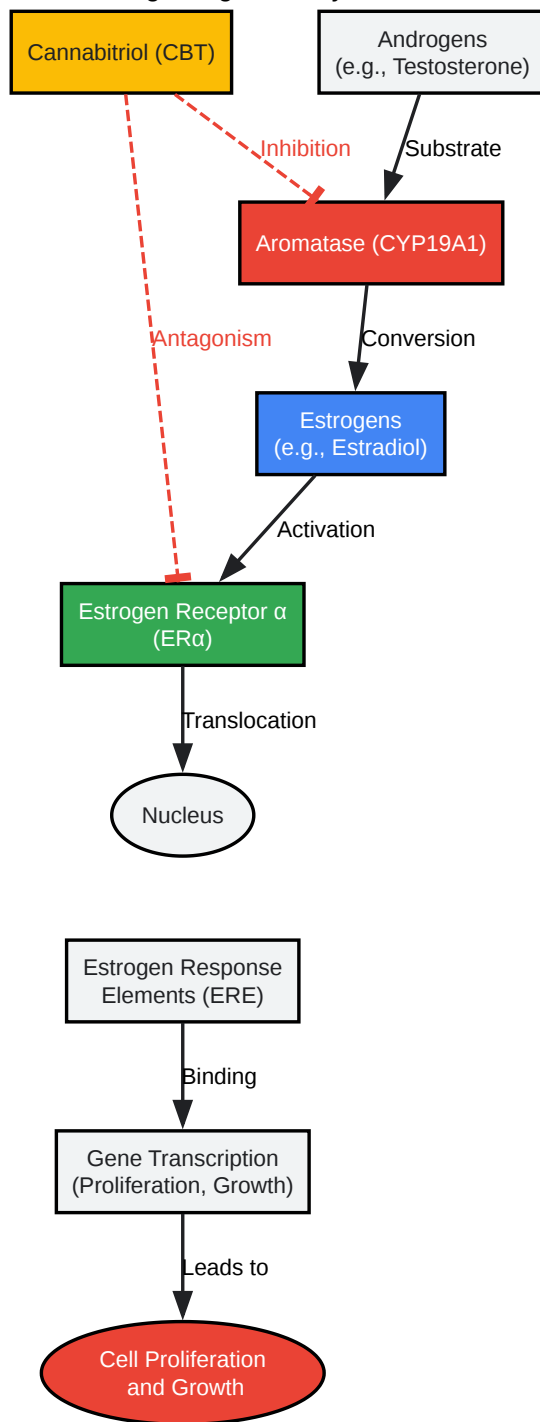
Currently, there is a scarcity of published in vitro quantitative data for **Cannabitriol**. The following table summarizes the available data and indicates key parameters that require experimental determination.

Parameter	Test System	Result	Reference
Cytotoxicity (LC50)	Brine Shrimp Lethality Bioassay	0.650 ± 0.004 µg/ml	[2]
Aromatase Inhibition (IC50)	Fluorometric Aromatase Activity Assay	Data Not Available	N/A
Estrogen Receptor α (ER α) Binding Affinity (Ki)	ER α Competitive Binding Assay	Data Not Available	N/A
Cannabinoid Receptor 1 (CB1) Binding Affinity (Ki)	CB1 Competitive Binding Assay	Data Not Available	N/A
Cannabinoid Receptor 2 (CB2) Binding Affinity (Ki)	CB2 Competitive Binding Assay	Data Not Available	N/A

Proposed Signaling Pathways of Cannabitriol

Based on initial in silico and in vitro studies, CBT is hypothesized to exert its effects through the modulation of estrogen signaling pathways.

Hypothesized Signaling Pathway of Cannabitriol (CBT)

[Click to download full resolution via product page](#)Hypothesized signaling pathway of **Cannabitriol (CBT)**.

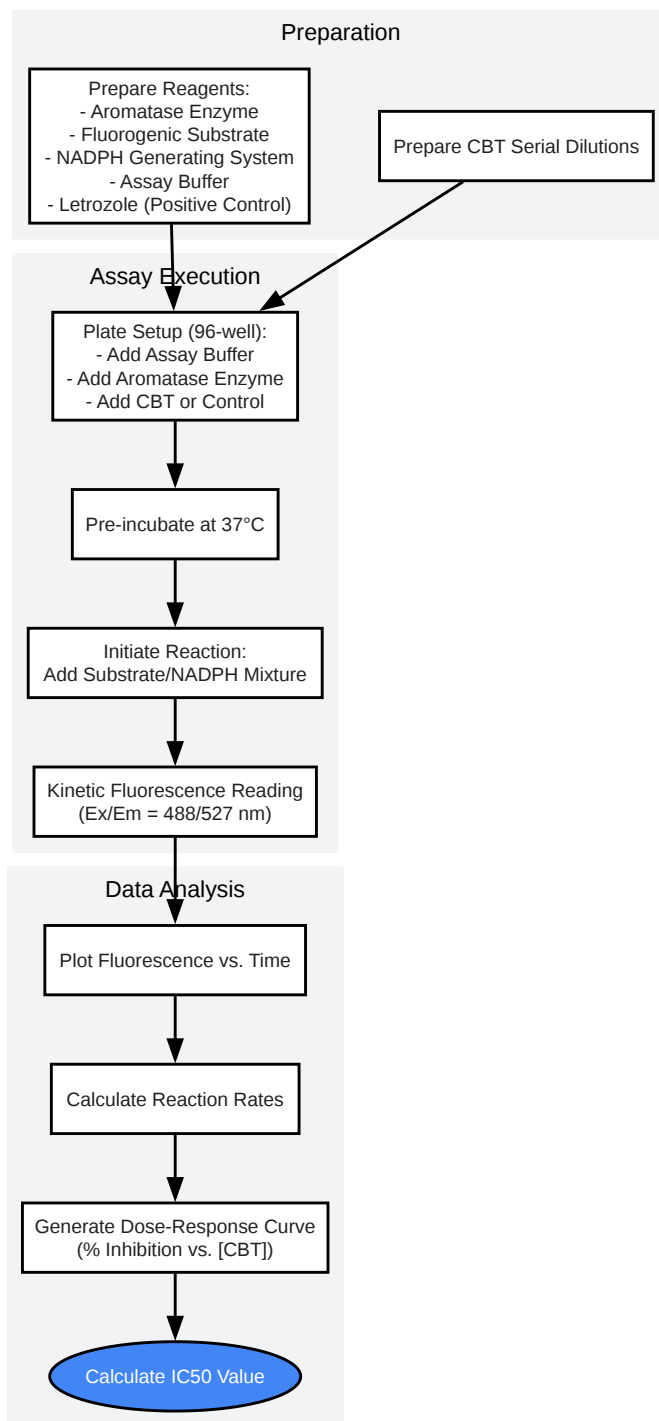
Experimental Protocols

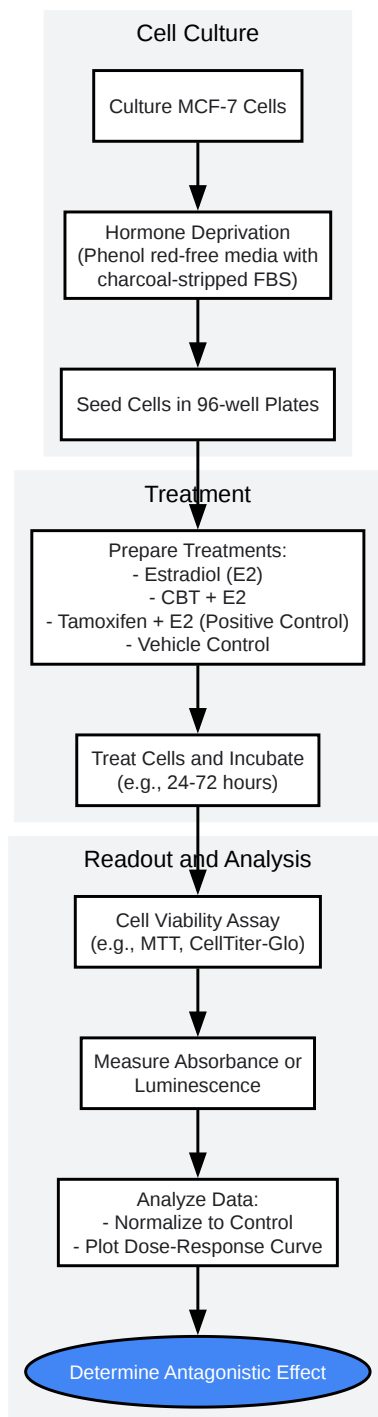
The following protocols are designed to investigate the in vitro effects of **Cannabitriol**.

Protocol 1: Determination of Aromatase Inhibition (IC50)

This protocol outlines a fluorometric assay to determine the half-maximal inhibitory concentration (IC50) of CBT against human aromatase (CYP19A1).

Workflow for Aromatase Inhibition Assay



Workflow for ER α Antagonism Assay[Click to download full resolution via product page](#)

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References

- 1. Cannabitol - Wikipedia [en.wikipedia.org]
- 2. mdpi.com [mdpi.com]
- 3. realmofcaring.org [realmofcaring.org]
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